

Benzthiazide in DMSO: A Technical Guide for **Stock Solutions**

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Compound of Interest		
Compound Name:	Benzthiazide	
Cat. No.:	B1666702	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preparing and troubleshooting benzthiazide stock solutions in dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of benzthiazide in DMSO?

A1: The solubility of **benzthiazide** in DMSO is 50 mg/mL, which corresponds to a molar concentration of 115.76 mM.[1][2] It is important to use freshly opened, anhydrous DMSO, as its hygroscopic nature can negatively impact solubility.[1]

Q2: What is the recommended procedure for dissolving **benzthiazide** in DMSO?

A2: To achieve the maximum concentration, weighing the appropriate amount of benzthiazide and adding the corresponding volume of DMSO is recommended. Aiding dissolution with sonication is often necessary.[1][2] For instance, to prepare a 10 mM stock solution, you would dissolve 4.32 mg of **benzthiazide** in 1 mL of DMSO.

Q3: How should I store my **benzthiazide** DMSO stock solution?

A3: For long-term storage (up to 2 years), the stock solution should be kept at -80°C. For shorter-term storage (up to 1 year), -20°C is suitable.[1] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2][3]



Q4: What is the maximum permissible concentration of DMSO in my final working solution for cell-based assays?

A4: To avoid cellular toxicity, the final concentration of DMSO in your cell culture medium should generally be less than 0.5%.[3] Always include a vehicle control (medium with the same final DMSO concentration without the compound) in your experiments.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation upon dilution	The change in solvent environment from DMSO to an aqueous buffer or medium is too drastic.	Perform a stepwise dilution of the DMSO stock solution to prevent the compound from precipitating out.[3]
Compound won't fully dissolve in DMSO	The solution is supersaturated, or the DMSO has absorbed water.	Use ultrasonic treatment to aid dissolution.[1][2] If issues persist, ensure you are using a fresh, unopened bottle of anhydrous DMSO.[1] You may also gently warm the solution to 37°C.[2]
Inconsistent experimental results	The stock solution may have degraded due to improper storage.	Avoid repeated freeze-thaw cycles by preparing aliquots.[2] [3] If a stock solution has been stored at -20°C for over a month, its efficacy should be re-verified.[3]

Quantitative Data Summary



Parameter	Value	Reference
Molecular Weight	431.94 g/mol	[2][4]
Solubility in DMSO	50 mg/mL	[1][2]
Molar Concentration	115.76 mM	[1][2]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[3]
Storage (in DMSO)	-80°C for 2 years, -20°C for 1 year	[1]

Experimental Protocols

Protocol 1: Preparation of a 50 mM Benzthiazide Stock Solution in DMSO

- Preparation: Ensure all equipment is clean and dry. Use a fresh, unopened bottle of anhydrous DMSO.
- Weighing: Accurately weigh 21.6 mg of benzthiazide powder.
- Dissolution: Add the benzthiazide powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, place the tube in an ultrasonic bath until the solution is clear.[1][2]
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.[1][2][3]

Protocol 2: Preparation of a 100 µM Working Solution from a 50 mM Stock

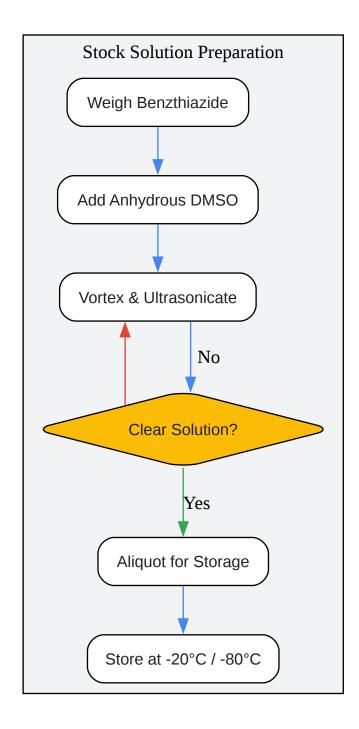
Intermediate Dilution (Optional but Recommended): To avoid precipitation, first dilute the 50 mM stock solution 1:10 in DMSO to create a 5 mM intermediate stock.



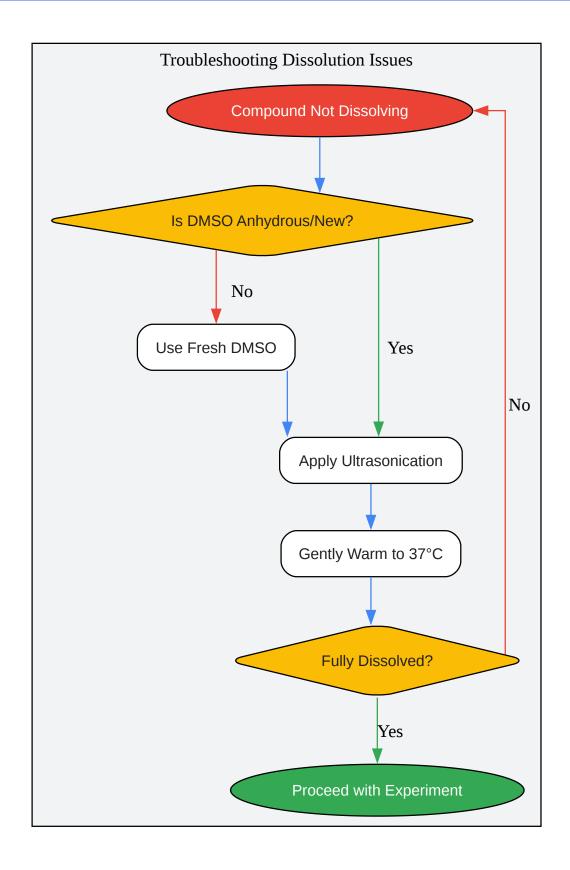
- Final Dilution: Add 2 μ L of the 5 mM intermediate stock to 98 μ L of your final aqueous buffer or cell culture medium. This will result in a 100 μ M working solution with a final DMSO concentration of 0.2%.
- Mixing: Mix the working solution thoroughly by gentle pipetting or vortexing before adding it to your experimental setup.

Visualized Workflows









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